

Methyl 2-(hydroxymethyl)isonicotinate CAS number and molecular weight.

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Compound of Interest

Compound Name: Methyl 2-(hydroxymethyl)isonicotinate

Cat. No.: B1317243

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An In-depth Technical Guide to Methyl 2-(hydroxymethyl)isonicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(hydroxymethyl)isonicotinate**, a key chemical intermediate with significant relevance in medicinal chemistry and drug discovery. This document details its chemical properties, synthesis protocols, and its role as a structural motif in the development of targeted therapeutics.

Core Compound Data

Methyl 2-(hydroxymethyl)isonicotinate is a substituted pyridine derivative. Its unique structure, featuring both a hydroxymethyl group and a methyl ester on the isonicotinate scaffold, makes it a versatile building block in organic synthesis.

Table 1: Chemical and Physical Properties of **Methyl 2-(hydroxymethyl)isonicotinate**

Property	Value	Reference
CAS Number	58481-17-7	[1]
Molecular Formula	C ₈ H ₉ NO ₃	
Molecular Weight	167.16 g/mol	
Appearance	Solid	
Boiling Point	304.2 ± 32.0 °C at 760 mmHg	
Purity	>95% - 97%	[1]
Storage Temperature	Room Temperature	
InChI Key	PBBNEARCAGHGCQ-UHFFFAOYSA-N	

Significance in Drug Discovery

The isonicotinic acid core is a recognized pharmacophore present in numerous approved pharmaceutical agents.[2][3] Derivatives of this scaffold have shown a wide range of biological activities, including anti-inflammatory and anticancer properties.[4][5] While **Methyl 2-(hydroxymethyl)isonicotinate** is not itself an active pharmaceutical ingredient, its structural motifs are integral to the synthesis of complex, biologically active molecules.

Notably, the picolinamide structure, closely related to isonicotinates, is a key component of several multi-kinase inhibitors, such as Sorafenib and Regorafenib.[6][7][8] These drugs are crucial in the treatment of various cancers, and their synthesis relies on intermediates with similar structural features to **Methyl 2-(hydroxymethyl)isonicotinate**. The hydroxymethyl group, in particular, can be a strategic site for further chemical modification to enhance pharmacokinetic and pharmacodynamic properties of a lead compound.[9]

Experimental Protocols

Synthesis of Methyl 2-(hydroxymethyl)isonicotinate

A common synthetic route to **Methyl 2-(hydroxymethyl)isonicotinate** involves the hydroxymethylation of a methyl isonicotinate precursor. The following protocol is a

representative example.[\[10\]](#)

Materials:

- Methyl isonicotinate
- Methanol (MeOH)
- Sulfuric acid (H₂SO₄)
- Ammonium peroxydisulfate ((NH₄)₂S₂O₈)
- Water (H₂O)
- Sodium carbonate (Na₂CO₃)
- Ethyl acetate (EtOAc)
- Sodium sulfate (Na₂SO₄)
- Heptane
- Silica gel for column chromatography

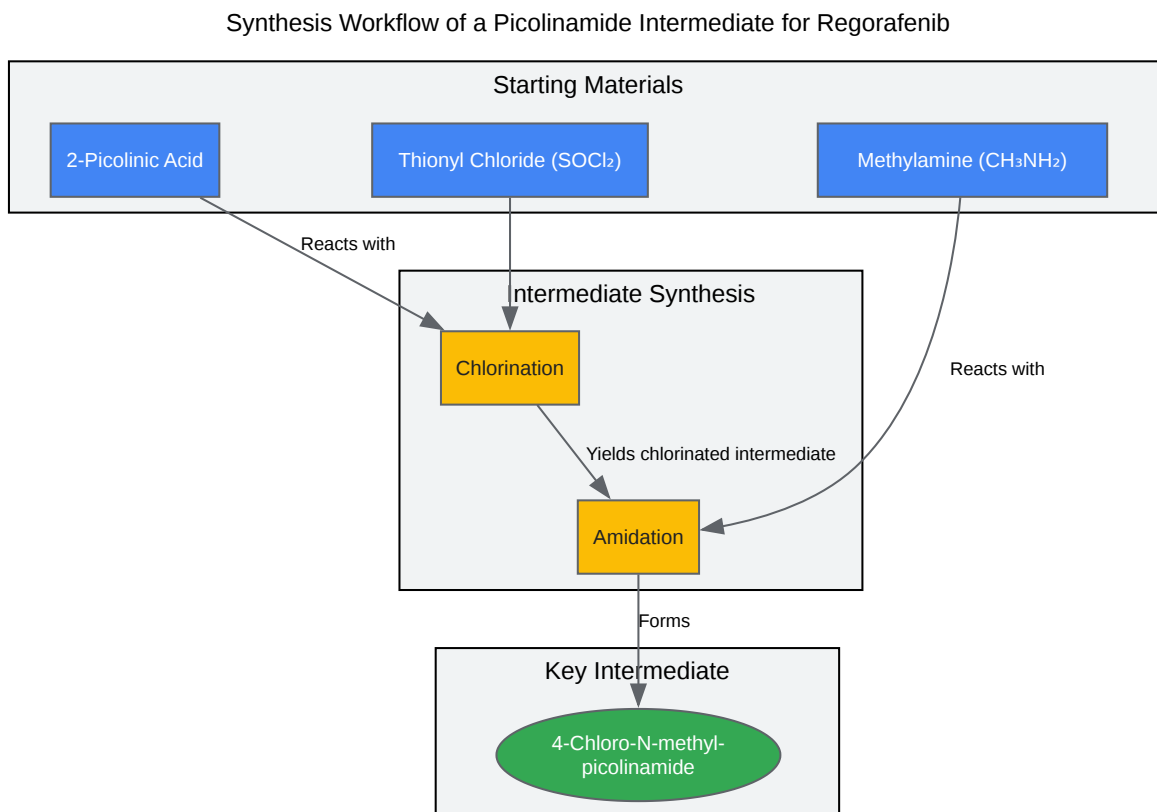
Procedure:

- In a round-bottomed flask, dissolve methyl isonicotinate and a catalytic amount of sulfuric acid in methanol.
- Heat the solution to reflux.
- Separately, prepare a solution of ammonium peroxydisulfate in water.
- Add the ammonium peroxydisulfate solution dropwise to the refluxing methanol solution over a period of 20 minutes.
- Continue to reflux the reaction mixture for an additional 20 minutes.
- Allow the reaction to cool to room temperature. A solid may precipitate.

- Filter the solid and wash it with methanol.
- Remove the methanol from the filtrate under reduced pressure.
- Neutralize the remaining aqueous solution by the careful, stepwise addition of solid sodium carbonate under ice-cooling.
- Extract the aqueous solution with ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate, and evaporate the solvent.
- Purify the crude product by flash chromatography on a silica gel column, using a gradient of ethyl acetate in heptane as the eluent, to yield pure **Methyl 2-(hydroxymethyl)isonicotinate**.

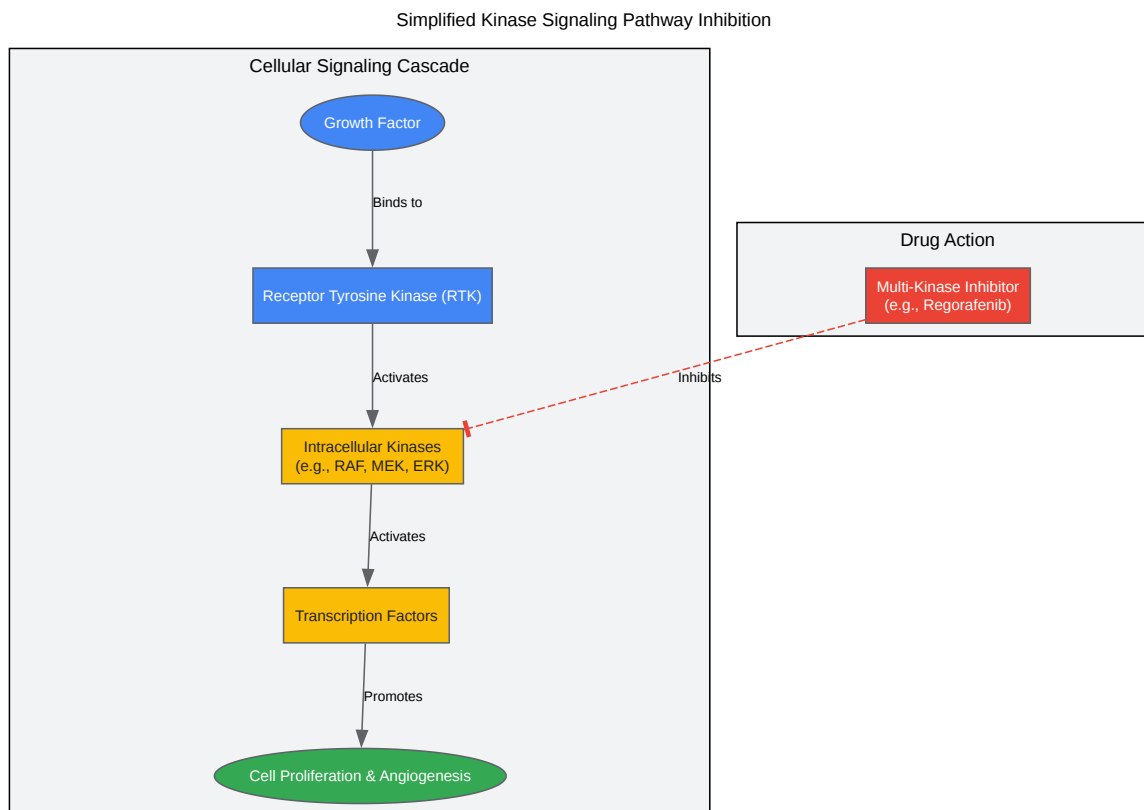
Visualizing Synthetic and Biological Pathways

The following diagrams illustrate the importance of the isonicotinate scaffold in the synthesis of targeted cancer therapies and the general mechanism of action for such drugs.



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Caption: Synthetic workflow for a key picolinamide intermediate.



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